

Perfluorotripentylamine molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Perfluorotripentylamine

Cat. No.: B1203272

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In-Depth Technical Guide to Perfluorotripentylamine

For Researchers, Scientists, and Drug Development Professionals

Core Molecular and Physical Properties

Perfluorotripentylamine, a fully fluorinated tertiary amine, is a synthetic compound with a unique combination of physical and chemical properties stemming from the replacement of all hydrogen atoms with fluorine. This high degree of fluorination imparts exceptional thermal stability, chemical inertness, and a distinct hydrophobic and lipophobic character.

Chemical Identity

- Molecular Formula: $C_{15}F_{33}N$ [1][2][3][4]
- Alternative Formula: $N(C_5F_{11})_3$ [1]
- Molecular Weight: 821.11 g/mol [1][4]
- IUPAC Name: 1,1,2,2,3,3,4,4,5,5,5-undecafluoro-N,N-bis(1,1,2,2,3,3,4,4,5,5,5-undecafluoropentyl)pentan-1-amine [2][5]
- CAS Number: 338-84-1 [2][4][5][6]

- Synonyms: Perfluorotriamylamine, Tris(undecafluoropentyl)amine, Tris(perfluoropentyl)amine, Fluorinert FC-70[1][4][5][7]

Physicochemical Data

The following table summarizes the key quantitative data for **perfluorotripentylamine**, providing a clear reference for its physical characteristics.

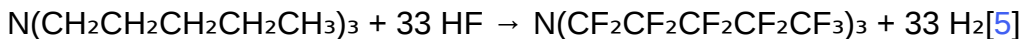
| Property | Value | Reference |
|------------------------------------|------------------------|-----------|
| Appearance | Colorless liquid | [5] |
| Density | 1.94 g/cm ³ | [5] |
| Boiling Point | 215 °C | [5] |
| Melting Point | -25 °C | [6] |
| Refractive Index (n _D) | 1.303 | [5] |
| Solubility in Water | <5 ppm | [5] |

Synthesis of Perfluorotripentylamine

The primary industrial method for the synthesis of **perfluorotripentylamine** is through the electrochemical fluorination (ECF) of its hydrocarbon analog, tri-n-pentylamine. This process, often referred to as the Simons process, involves the electrolysis of a solution of the amine in anhydrous hydrogen fluoride.

Overall Reaction

The overall chemical transformation can be represented as follows:



Experimental Protocol: Electrochemical Fluorination

While specific industrial protocols are often proprietary, the following provides a detailed, generalized methodology for the electrochemical fluorination of a trialkylamine like tri-n-pentylamine, based on established principles of the Simons process.

Materials and Equipment:

- A Simons electrochemical fluorination cell (typically made of nickel or a nickel alloy)
- Nickel electrodes (anode and cathode packs)
- Power supply for electrolysis
- A cooling system to maintain the cell temperature
- A system for handling and neutralizing anhydrous hydrogen fluoride (HF)
- Scrubbers for off-gases (H₂)
- Tri-n-pentylamine
- Anhydrous hydrogen fluoride (aHF)
- Purification apparatus (distillation columns)

Procedure:

- Cell Preparation: The electrochemical cell is thoroughly cleaned and dried to remove any moisture, which can be detrimental to the process. The nickel electrode packs are installed.
- Electrolyte Preparation: Anhydrous hydrogen fluoride is condensed into the cooled cell. Tri-n-pentylamine is then carefully introduced to the aHF to create the electrolyte solution, typically at a concentration of 5-10% by weight.
- Electrolysis:
 - The cell is maintained at a low temperature, typically between 0 and 25 °C.
 - A constant voltage (usually 5-6 V) is applied across the electrodes. The current density will vary depending on the specific setup.
 - During electrolysis, the organic substrate is fluorinated at the anode, while hydrogen gas is evolved at the cathode. The process is highly exothermic and requires efficient cooling to

control the temperature.

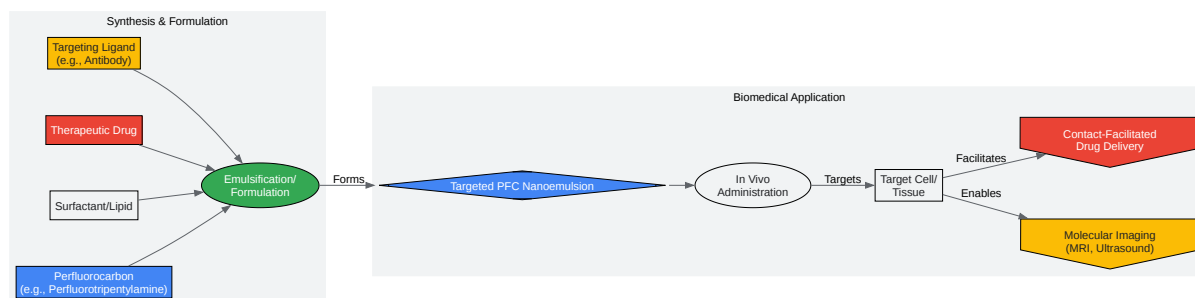
- **Product Collection:** The fluorinated products, being denser than the electrolyte, collect at the bottom of the cell and can be drained off periodically. The off-gases, primarily hydrogen and some volatile fluorocarbons, are passed through a condenser to recover any entrained product and then through scrubbers to neutralize any HF before being safely vented.
- **Purification:** The crude **perfluorotripentylamine** is washed with a dilute base (e.g., potassium hydroxide solution) to remove residual HF, followed by washing with water. The product is then dried and purified by fractional distillation to separate it from partially fluorinated byproducts and isomers.

Applications in Research and Drug Development

The inert nature and unique physical properties of **perfluorotripentylamine** make it a valuable tool in various scientific and research contexts.

Signaling Pathways and Experimental Workflows

The following diagram illustrates the workflow for the application of perfluorocarbons, such as **perfluorotripentylamine**, in the development of targeted drug delivery systems and for in vivo imaging.



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Caption: Workflow for Perfluorocarbon-Based Theranostics.

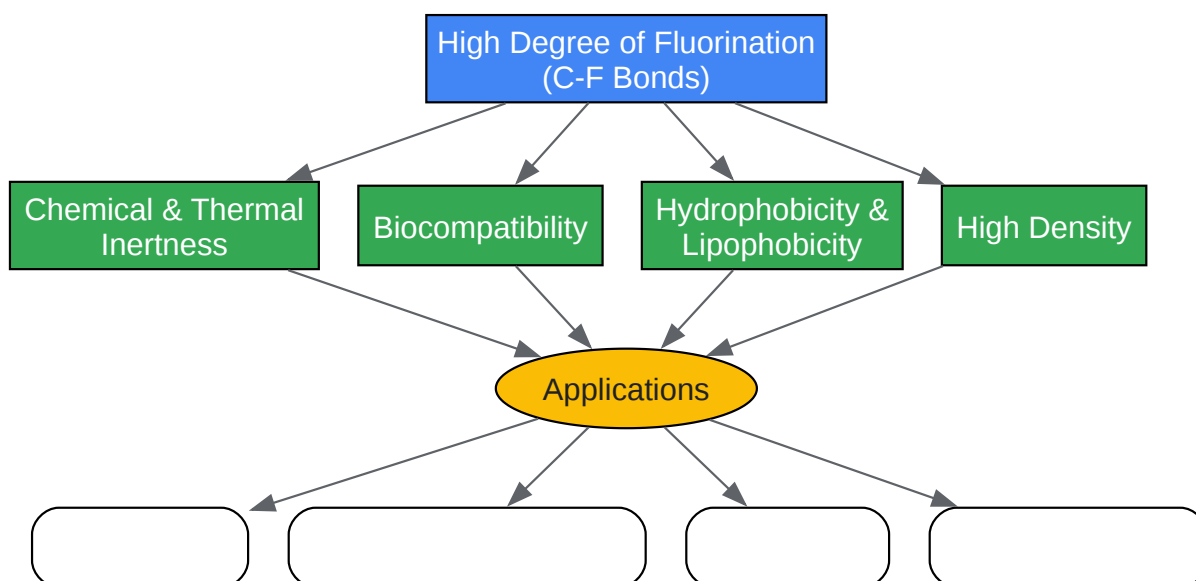
Key Application Areas

- **Drug Delivery Vehicles:** Due to their biocompatibility and ability to form stable nanoemulsions, perfluorocarbons are explored as carriers for hydrophobic drugs. These nanoemulsions can be functionalized with targeting ligands to facilitate site-specific drug delivery.
- **Molecular Imaging:** The presence of a large number of fluorine atoms makes **perfluorotripropylamine** an excellent contrast agent for ^{19}F Magnetic Resonance Imaging (MRI). The lack of a natural fluorine background in biological tissues allows for highly specific and quantitative imaging.

- Inert Reaction Media: Its high thermal stability and lack of reactivity make it a suitable solvent for reactions involving aggressive reagents or sensitive substrates where a non-participating medium is crucial.
- Cryopreservation: The low freezing point and ability to dissolve gases have led to research into its use as a component in cryopreservation solutions to improve cell viability.

Logical Relationships of Properties

The following diagram illustrates the logical relationship between the fundamental molecular structure of **perfluorotripentylamine** and its resulting properties and applications.



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Caption: Structure-Property-Application Relationship.

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- To cite this document: BenchChem. [Perfluorotripropylamine molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1203272#perfluorotripropylamine-molecular-weight-and-formula]

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